

# Buergerinin B: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Buergerinin B*

Cat. No.: *B591352*

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## Introduction

**Buergerinin B** is a naturally occurring iridoid compound isolated from the roots of *Scrophularia buergeriana*.<sup>[1]</sup> Iridoids are a class of monoterpenoids known for their diverse biological activities, and compounds from the *Scrophularia* genus, in particular, have been investigated for their neuroprotective and other pharmacological properties. This document provides a detailed technical guide on the chemical structure, properties, and (to the extent publicly available) biological activity of **Buergerinin B**.

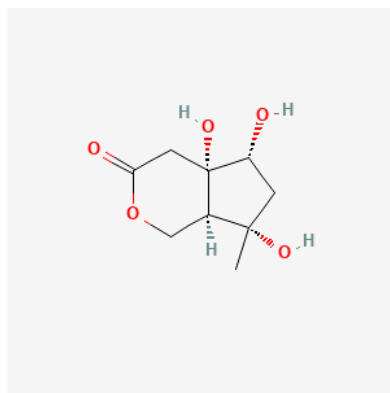
## Chemical Structure and Properties

**Buergerinin B** is a structurally complex molecule with a fused cyclopentanopyran ring system. Its chemical identity is well-defined and key properties are summarized below.

Table 1: Chemical and Physical Properties of **Buergerinin B**

Property	Value	Source
IUPAC Name	(4aS,5R,7S,7aR)-4a,5,7-trihydroxy-7-methyl-4,5,6,7a-tetrahydro-1H-cyclopenta[c]pyran-3-one	PubChem[1]
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>5</sub>	PubChem[1]
Molecular Weight	202.20 g/mol	PubChem[1]
CAS Number	919769-83-8	Pharmaffiliates[2]

2D Structure



PubChem[1]

3D Conformer

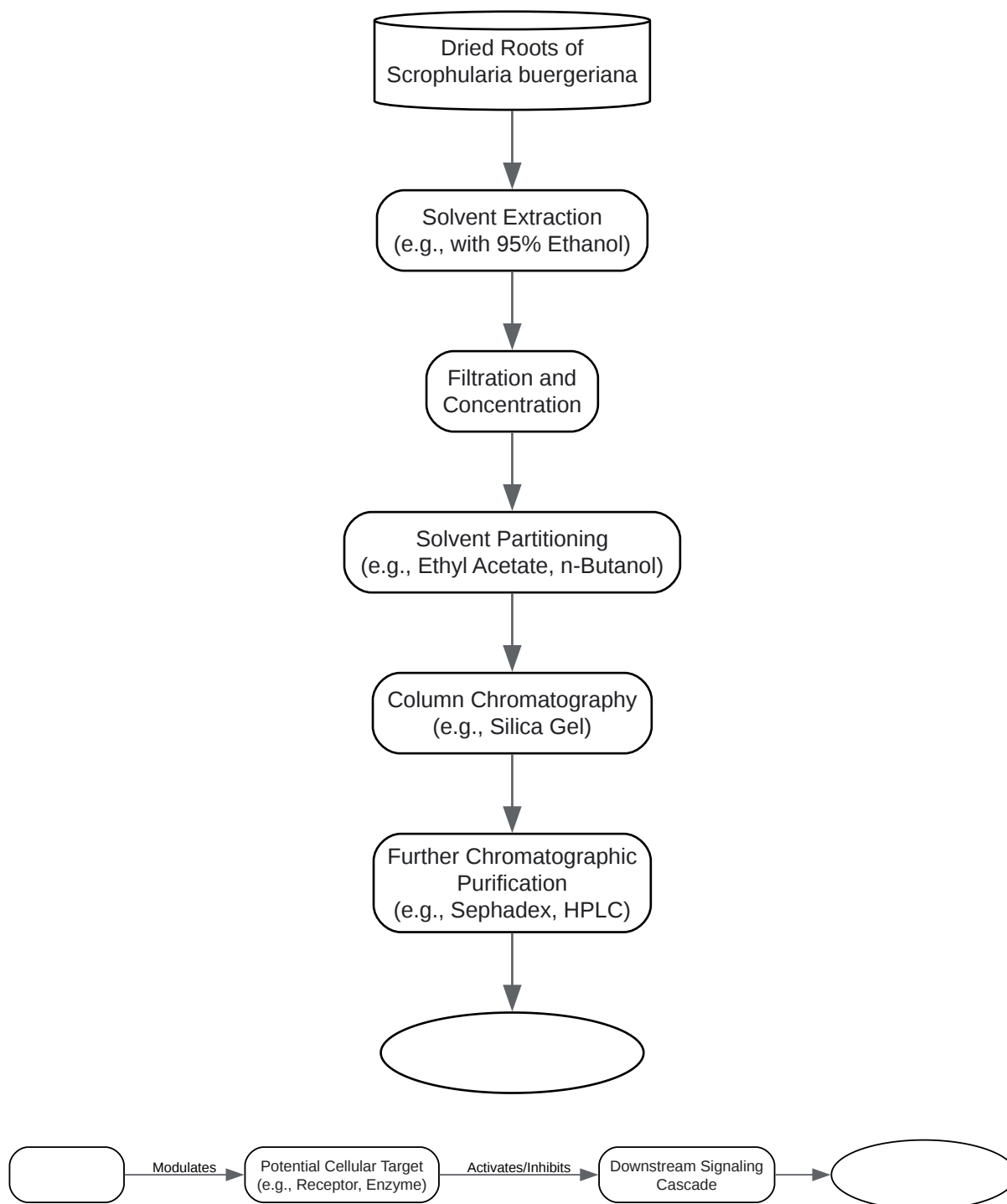


PubChem[1]

## Experimental Protocols

While a specific, detailed experimental protocol for the isolation and purification of **Buergerinin B** is not readily available in the public domain, the general methodology can be inferred from literature on the isolation of similar iridoid compounds from *Scrophularia* species. The process typically involves solvent extraction followed by chromatographic separation.

### General Isolation and Purification Workflow (Hypothetical)



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## References

- 1. Buergerinin B | C<sub>9</sub>H<sub>14</sub>O<sub>5</sub> | CID 91885076 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]
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